

Bromo-PEG24-Boc molecular weight and formula

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Compound of Interest

Compound Name: *Bromo-PEG24-Boc*

Cat. No.: *B8114411*

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In-Depth Technical Guide: Bromo-PEG24-Boc

This technical guide provides essential information on **Bromo-PEG24-Boc**, a heterobifunctional PEG linker used in bioconjugation and drug development. It is intended for researchers, scientists, and professionals in the fields of chemistry, biology, and pharmacology.

Core Molecular Data

Bromo-PEG24-Boc is a long-chain polyethylene glycol (PEG) derivative containing a terminal bromo group and a tert-butyloxycarbonyl (Boc) protected functional group. The PEG chain consists of 24 ethylene glycol units, which imparts hydrophilicity and flexibility to the molecule.

Quantitative Molecular Information

Property	Value
Molecular Formula	C ₅₅ H ₁₀₉ BrO ₂₆
Molecular Weight	1266.40 g/mol [1] or 1266.4 g/mol [2]

General Experimental Application: Bioconjugation

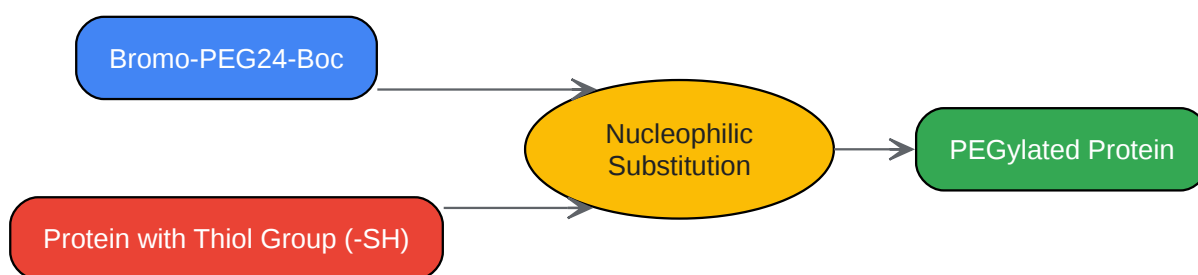
Bromo-PEG compounds are valuable reagents for PEGylation, the process of covalently attaching PEG chains to molecules such as proteins, peptides, or small molecule drugs. This modification can improve the pharmacokinetic and pharmacodynamic properties of the

conjugated molecule, including increased solubility, extended half-life, and reduced immunogenicity. The bromo group of **Bromo-PEG24-Boc** can react with nucleophilic functional groups, such as thiols (-SH) present in cysteine residues of proteins, through a nucleophilic substitution reaction to form a stable thioether bond.

The Boc protecting group on the other end of the PEG linker can be removed under acidic conditions to reveal a primary amine, which can then be used for further conjugation or modification. This dual functionality makes **Bromo-PEG24-Boc** a useful tool for constructing complex bioconjugates and PROTACs (Proteolysis Targeting Chimeras).

Experimental Workflow: Protein Thiol PEGylation

The following diagram illustrates a generalized workflow for the PEGylation of a protein using a bromo-PEGylated reagent like **Bromo-PEG24-Boc**.



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Bioconjugation workflow using **Bromo-PEG24-Boc**.

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References

- 1. chemscene.com [chemscene.com]
- 2. Bromo-PEG24-t-butyl ester_新研博美 [xinyanbm.com]

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